

N-Acetylornithine-d2: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: N-Acetylornithine-d2

Cat. No.: B12407798

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of safety and handling precautions for **N-Acetylornithine-d2**. A specific Safety Data Sheet (SDS) for the deuterated form was not available at the time of publication. The information herein is largely based on the safety profile of the non-deuterated parent compound, N-Acetyl-L-ornithine, and general best practices for handling deuterated compounds. It is imperative to consult the supplier-specific SDS for **N-Acetylornithine-d2** upon receipt and to conduct a thorough risk assessment before use. This guide is intended for research purposes only and not for human or therapeutic use.[1]

Introduction

N-Acetylornithine-d2 is a deuterated form of N-Acetylornithine, an intermediate in the biosynthesis of arginine.[2] The substitution of hydrogen with deuterium, a stable, non-radioactive isotope, makes it a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard in mass spectrometry-based applications.[3] While deuteration does not alter the fundamental chemical properties of a molecule, it can affect its metabolic stability.[4] Understanding and implementing proper handling and storage procedures are critical to ensure the chemical and isotopic integrity of the compound, as well as the safety of laboratory personnel.[4]

Compound Identification and Properties

This section summarizes the key physical and chemical properties of N-Acetylornithine. The molecular weight has been adjusted for the d2 isotopic labeling.

Table 1: Physical and Chemical Properties of **N-Acetylornithine-d2**

Property	Value	Source(s)
IUPAC Name	(2S)-2-acetamido-5-aminopentanoic acid-d2	
Synonyms	N2-Acetyl-L-ornithine-d2, Ac-L-Orn-OH-d2	
CAS Number	6205-08-9 (unlabeled)	
Molecular Formula	C ₇ H ₁₂ D ₂ N ₂ O ₃	
Molecular Weight	~176.21 g/mol	
Appearance	White to off-white solid/powder	
Purity	Typically ≥95-98%	
Solubility	Soluble in water (may require sonication), sparingly soluble in aqueous acids and bases. Insoluble in DMSO.	
Boiling Point	436.2°C at 760 mmHg (Predicted for unlabeled)	
Density	1.171 g/cm ³ (Predicted for unlabeled)	

Hazard Identification and Toxicological Information

The toxicological properties of **N-Acetylornithine-d2** have not been fully investigated. The available SDS for the parent compound, N-Acetyl-L-ornithine, does not list specific hazard classifications. However, as with any chemical of unknown toxicity, it should be handled with care.

Table 2: Toxicological Data Summary

Metric	Value	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	
Skin Corrosion/Irritation	No data available	
Serious Eye Damage/Irritation	No data available	
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	

Given the lack of data, a conservative approach to handling is recommended, assuming the compound may be irritating to the eyes, skin, and respiratory tract.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to a strict operational workflow is crucial for safety and to maintain the integrity of experiments. Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid the inhalation of dust.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Component	Specification	Purpose	Source(s)
Eye Protection	Chemical safety goggles or face shield.	To prevent eye contact with dust or splashes.	
Hand Protection	Nitrile or other chemical-resistant gloves.	To prevent skin contact.	
Body Protection	Laboratory coat.	To protect against accidental spills and contamination of personal clothing.	
Respiratory Protection	NIOSH-approved respirator (e.g., N95).	Recommended when handling fine powders or if dust generation is likely.	

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in laboratory areas.
- Wash hands thoroughly after handling.
- Remove contaminated clothing and wash it before reuse.

Storage and Stability

Proper storage is critical to prevent chemical degradation and isotopic exchange. Deuterated compounds can be susceptible to hygroscopicity and isotopic dilution from atmospheric moisture.

Table 4: Recommended Storage Conditions

Parameter	Recommendation	Rationale	Source(s)
Temperature	Long-term: -20°C Short-term: 2-8°C	To minimize degradation and maintain chemical stability.	
Atmosphere	Store under a dry, inert atmosphere (e.g., Argon or Nitrogen).	To prevent moisture absorption and H-D isotopic exchange.	
Container	Tightly sealed, opaque vials (e.g., amber glass).	To protect from moisture and light.	
Incompatibilities	Strong oxidizing agents.	To prevent hazardous reactions.	

Stability Note: The stability of N-Acetyl-L-ornithine is stated as ≥ 4 years when stored at -20°C. Always allow the container to equilibrate to room temperature before opening to prevent condensation.

Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, avoid generating dust.

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, gently sweep the solid material into a designated, labeled waste container.
- Clean the spill area with a damp cloth.
- Prevent the material from entering drains or waterways.

First Aid Measures

Table 5: First Aid Procedures

Exposure Route	Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a doctor if irritation persists.	
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	

Disposal Considerations

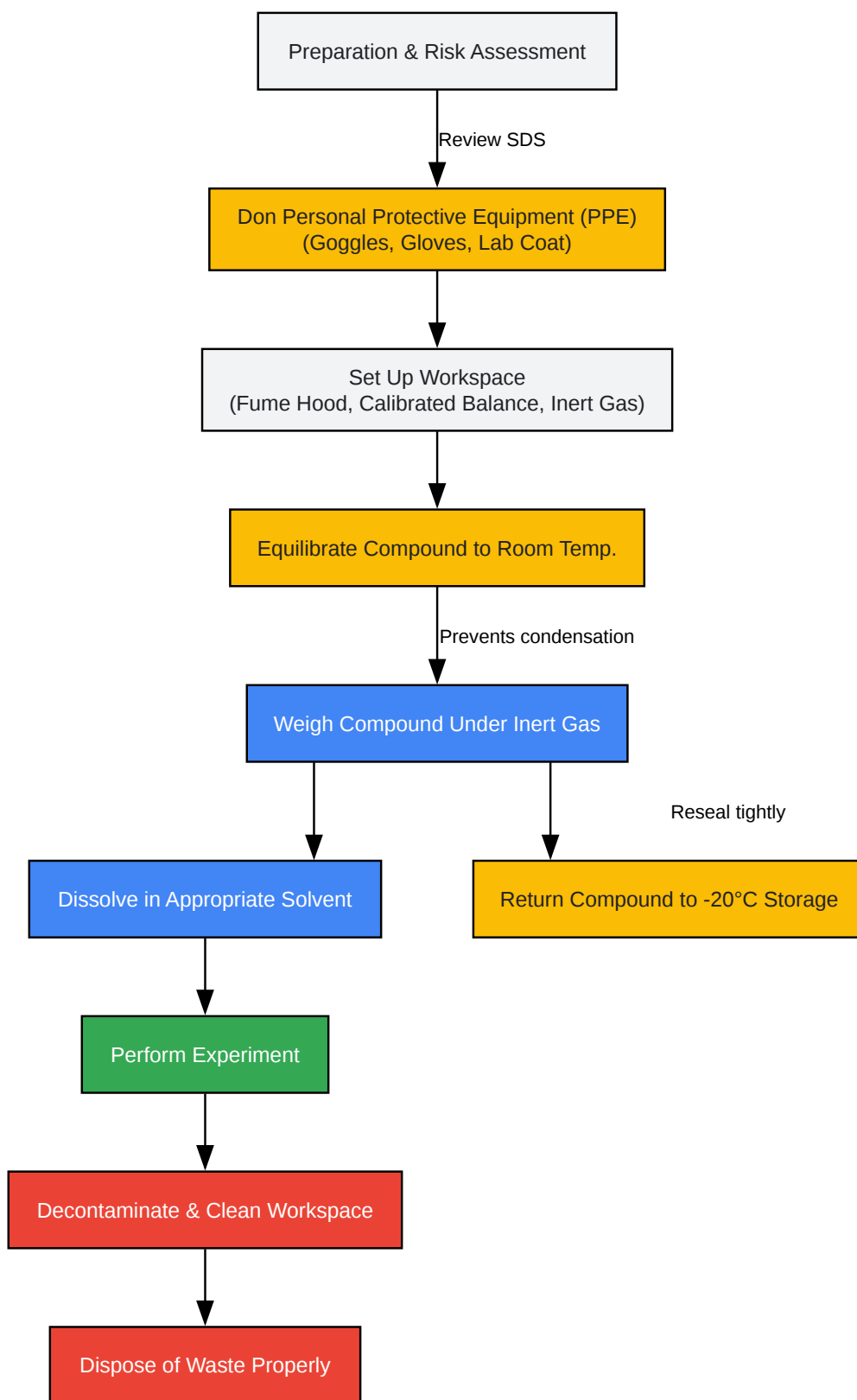
The disposal of **N-Acetylornithine-d2** should be carried out in accordance with institutional guidelines and local, state, and federal regulations.

- Waste Identification: Collect waste **N-Acetylornithine-d2** in a clearly labeled, sealed, and compatible waste container.

- **Small Quantities:** For small research quantities, the compound can typically be disposed of as solid chemical waste.
- **Contaminated Materials:** Any materials, such as weighing paper, gloves, or pipette tips, that are contaminated with the compound should be placed in the same solid chemical waste container.
- **Consult EHS:** For larger quantities or specific instructions, consult your institution's Environmental Health and Safety (EHS) department.

Experimental Protocols and Workflows

No specific experimental protocols for the use of **N-Acetylornithine-d2** were found in the reviewed literature. Researchers should develop and validate their own protocols based on the intended application, such as metabolic flux analysis or pharmacokinetic studies. Below is a generalized workflow for the safe handling of the compound in a laboratory setting.



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Caption: General workflow for safely handling **N-Acetylornithine-d2**.

This logical flow diagram illustrates the critical steps for handling **N-Acetylornithine-d2**, from initial preparation and donning of PPE to the final stages of cleanup, waste disposal, and proper storage of the remaining compound. Each step is designed to minimize exposure and maintain the integrity of the material.

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References

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